

1-Iodo-2-octanol: Chemical Properties, Structural Dynamics, and Synthetic Methodologies

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Compound of Interest

Compound Name: 1-Iodo-2-octanol

CAS No.: 35605-16-4

Cat. No.: B14131210

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Executive Summary

1-Iodo-2-octanol (CAS: 35605-16-4) is a versatile β -iodohydrin intermediate characterized by an eight-carbon aliphatic chain, an iodine atom at the primary C1 position, and a hydroxyl group at the secondary C2 position [1](#). In pharmaceutical synthesis and advanced organic chemistry, it serves as a critical building block for the stereoselective generation of epoxides, complex ethers, and functionalized heterocycles. This technical guide explores the physicochemical properties of **1-iodo-2-octanol** and provides highly validated, mechanistically grounded protocols for its regioselective synthesis.

Chemical Structure and Fundamental Properties

The reactivity of **1-iodo-2-octanol** is dictated by the adjacent halogen and hydroxyl groups, which allow it to readily undergo intramolecular cyclization to form 1,2-epoxyoctane under basic conditions, or participate in metal-catalyzed cross-coupling reactions [\[\[2\]\]\(\)](#).

Table 1: Physical and Chemical Properties

Property	Value
IUPAC Name	1-iodooctan-2-ol
Molecular Formula	C ₈ H ₁₇ IO
Molecular Weight	256.12 g/mol
CAS Registry Number	35605-16-4
Monoisotopic Mass	256.03241 Da
Topological Polar Surface Area	20.2 Å ²
InChIKey	RPCSNKMYDUVCJS-UHFFFAOYSA-N
SMILES	<chem>CCCCCCC(Cl)O</chem>

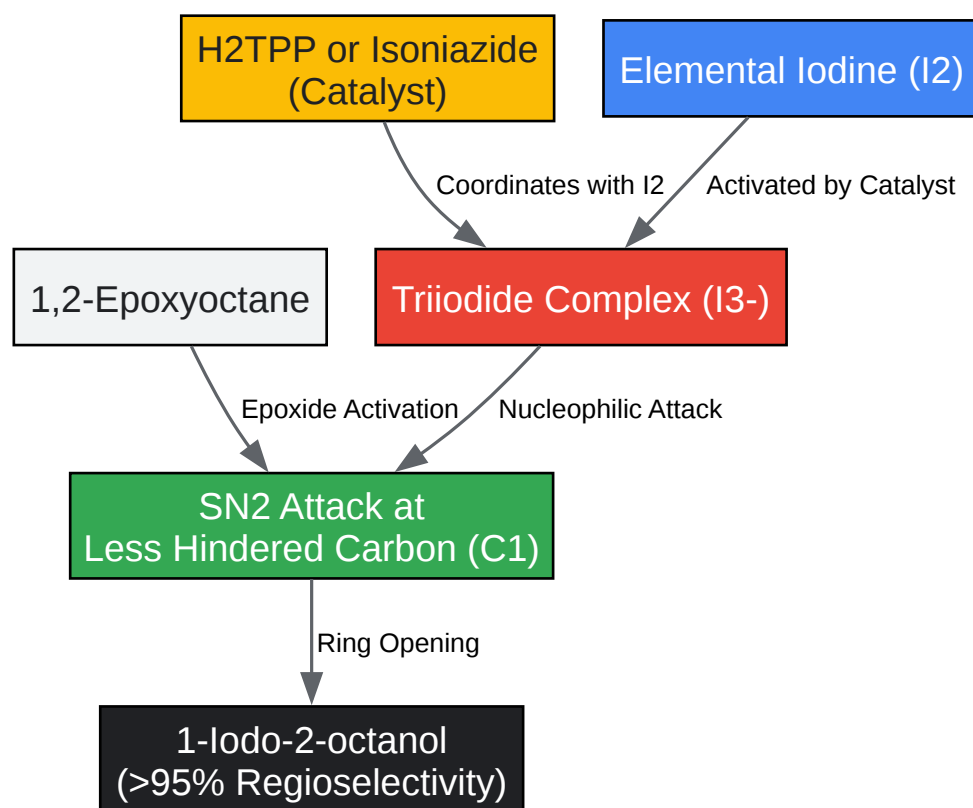
Data aggregated from standardized chemical databases [1](#).

Mechanistic Pathways for Synthesis

The synthesis of **1-iodo-2-octanol** relies on exploiting steric and electronic biases in aliphatic substrates to achieve high regioselectivity. Two primary pathways dominate its production:

Regioselective Ring-Opening of 1,2-Epoxyoctane

The conversion of terminal epoxides to halohydrins using elemental iodine typically suffers from low yields without a catalyst. However, the introduction of organocatalysts like meso-tetraphenylporphyrins (H₂TPP) or isonicotinic hydrazide (isoniazide) coordinates the elemental iodine, forming a highly active triiodide (I₃⁻) complex [3](#), [4](#). Because the I₃⁻ nucleophile is exceptionally bulky, it attacks the epoxide exclusively at the less sterically hindered primary carbon (C1) via an S_N2 mechanism, yielding **1-iodo-2-octanol** with >95% regioselectivity.

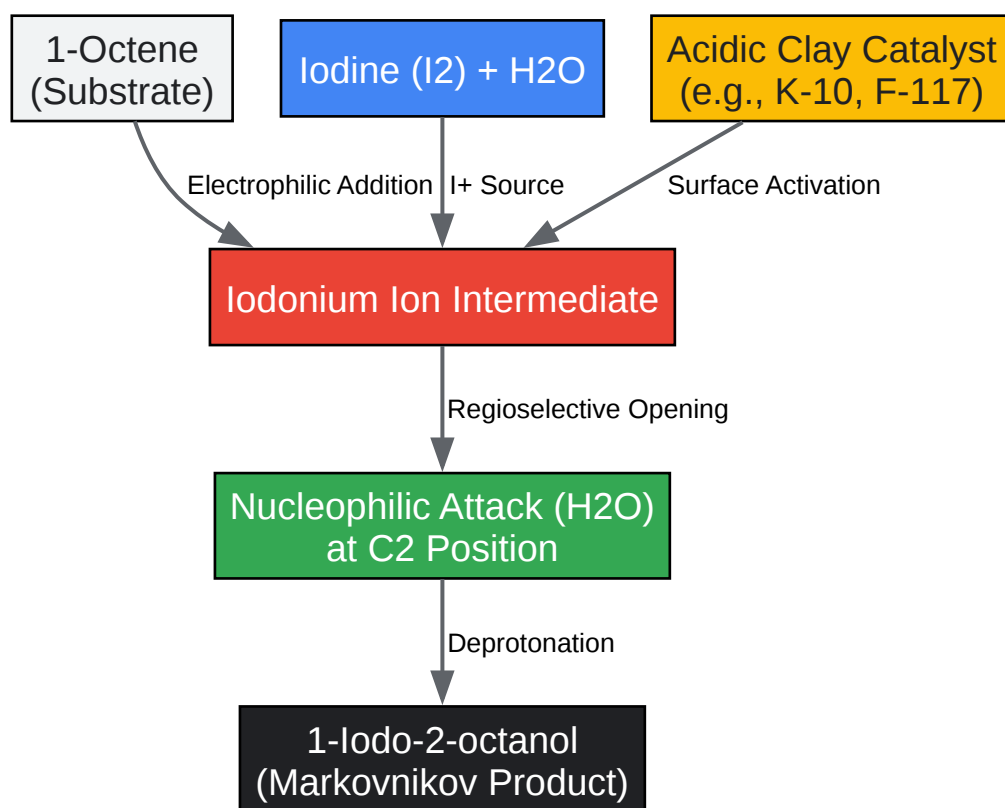


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Mechanistic pathway for the highly regioselective ring opening of 1,2-epoxyoctane.

Clay-Catalyzed Iodohydroxylation of 1-Octene

An alternative green-chemistry approach utilizes 1-octene, elemental iodine, and water in the presence of acidic clays (e.g., K-10, KSF, or natural Brazilian clays like F-117) [5](#). The acidic sites on the clay surface polarize the I₂ molecule to generate an electrophilic iodonium ion intermediate across the C1-C2 double bond. Water subsequently attacks the more substituted carbon (C2) due to its greater carbocation character (Markovnikov addition), resulting in **1-iodo-2-octanol**.



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Reaction mechanism for the iodohydroxylation of 1-octene to **1-iodo-2-octanol**.

Validated Experimental Protocols

The following protocols are engineered as self-validating systems to ensure maximum yield and reproducibility.

Protocol A: Catalytic Epoxide Ring-Opening via Isoniazide

Adapted from Sharghi et al. [4](#)

- **Substrate-Catalyst Mixing:** Dissolve 1 mmol of 1,2-epoxyoctane in 5 mL of anhydrous dichloromethane (CH₂Cl₂). Add 0.05 mmol of isonicotinic hydrazide (isoniazide).
 - **Causality:** CH₂Cl₂ is selected because it completely solubilizes the aliphatic epoxide while remaining strictly inert to electrophilic halogenation. The low catalyst loading (5 mol%) is

sufficient due to the rapid turnover rate of the isoniazide-iodine complex.

- Halogen Addition: Add a solution of elemental iodine (1 mmol) in CH_2Cl_2 dropwise to the stirring mixture at 25 °C.
 - Causality: Dropwise addition prevents localized concentration spikes of I_2 , mitigating the risk of non-catalytic, unselective background reactions. Room temperature is maintained to prevent thermal degradation of the resulting halohydrin.
- Reaction Monitoring & Self-Validation: Stir continuously. The reaction is self-indicating; the deep purple color of the iodine will progressively fade as it is consumed into the colorless halohydrin product. Complete disappearance of the purple hue (typically within 1-4 hours) validates reaction completion.
- Quenching and Workup: Wash the organic layer with 10% aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).
 - Causality: Thiosulfate acts as a specific reducing agent, instantly converting any highly reactive, toxic unreacted I_2 into benign, water-soluble iodide ions (I^-), thereby halting the reaction and preventing side-product formation during solvent evaporation.
- Purification: Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the yellow liquid product.

Protocol B: Iodohydroxylation via Acidic Clays

Adapted from Brazilian clay catalysis methodologies [5](#)

- Preparation of Catalyst Suspension: Suspend 100 mg of acid-treated clay (e.g., K-10 or F-117) in a mixture of 1,4-dioxane (5 mL) and distilled water (1 mL).
 - Causality: 1,4-dioxane acts as a crucial co-solvent, bridging the phase gap by solubilizing the highly lipophilic 1-octene while remaining miscible with the aqueous phase required for the nucleophilic attack.
- Addition of Reagents: Add 1-octene (1 mmol) followed by elemental iodine (1.2 mmol).
- Stirring and Reaction: Stir the suspension vigorously at room temperature for 24 hours.

- Causality: Vigorous stirring is mandatory in heterogeneous catalysis to maximize the collision frequency between the solubilized alkene, the aqueous nucleophile, and the solid clay surface where the iodonium intermediate is stabilized.
- Filtration and Extraction: Filter the mixture to recover the clay catalyst. Extract the filtrate with diethyl ether, wash with sodium thiosulfate, dry over Na₂SO₄, and concentrate.
- Quality Control Validation: Analyze the crude mixture via High-Resolution Gas Chromatography-Mass Spectrometry (HRGC-MS). The presence of the molecular ion peak at m/z 262 (M+) and the base peak at m/z 121 confirms the structural identity of **1-iodo-2-octanol** [\[\[5\]\]\(\)](#).

Applications in Pharmaceutical Synthesis

In drug development, **1-iodo-2-octanol** is rarely the final active pharmaceutical ingredient (API); rather, it is a high-value synthetic intermediate. The differential reactivity of its functional groups allows it to be utilized in:

- Stereospecific Epoxide Generation: Treatment with a mild base (e.g., K₂CO₃) triggers an intramolecular S_N2 displacement of the primary iodide by the secondary alkoxide, regenerating 1,2-epoxyoctane with inverted stereochemistry at C2.
- Cross-Coupling Reactions: The primary alkyl iodide is an excellent electrophile for metal-catalyzed carbon-carbon bond formations (e.g., Suzuki-Miyaura or Sonogashira couplings), enabling the attachment of complex aromatic or heteroaromatic scaffolds to the octane chain [2](#).

References[3] Title: 2-Octanol, 1-iodo- | C₈H₁₇IO | CID 10467573 - PubChem - NIH

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Sources

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- [2. N-Iodosuccinimide \(NIS\) | Electrophilic Iodination Reagent \[benchchem.com\]](#)
- [3. H₂TPP Organocatalysis in Mild and Highly Regioselective Ring Opening of Epoxides to Halo Alcohols by Means of Halogen Elements - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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